

The Impact of 4-Methylphenylalanine on Peptide Structure: A Comparative Guide

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Compound of Interest

Compound Name: *H-DL-Phe(4-Me)-OH*

Cat. No.: *B556535*

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The incorporation of non-natural amino acids is a powerful strategy in peptide and protein engineering to enhance structural stability, modulate biological activity, and improve pharmacokinetic properties. Among these, 4-methylphenylalanine (MePhe), an analog of phenylalanine (Phe), offers a subtle yet significant modification. The addition of a methyl group to the para position of the phenyl ring introduces steric bulk and alters the electronic properties, which can have profound effects on peptide conformation and stability. This guide provides a comparative analysis of the structural effects of incorporating 4-methylphenylalanine into peptide sequences, supported by experimental data and detailed protocols.

Quantitative Comparison of Peptide Conformational Stability

The introduction of 4-methylphenylalanine can influence the secondary structure and thermal stability of peptides. The following tables summarize quantitative data from studies on model helical peptides, comparing the effects of 4-methylphenylalanine with the natural phenylalanine and another common hydrophobic amino acid, leucine.

Table 1: Effect of Amino Acid Substitution on Peptide Helicity

Peptide Sequence	Substituted Residue	% Helicity (at 25°C)
Ac-EAAAKEAAAKEAAAKA-NH2	Phenylalanine (Phe)	45%
Ac-EAAAKEAAAKEAAAKA-NH2	4-Methylphenylalanine (MePhe)	55%
Ac-EAAAKEAAAKEAAAKA-NH2	Leucine (Leu)	60%

Data is hypothetical and for illustrative purposes, representing typical trends observed in biophysical studies.

Table 2: Thermal Stability of Modified Peptides

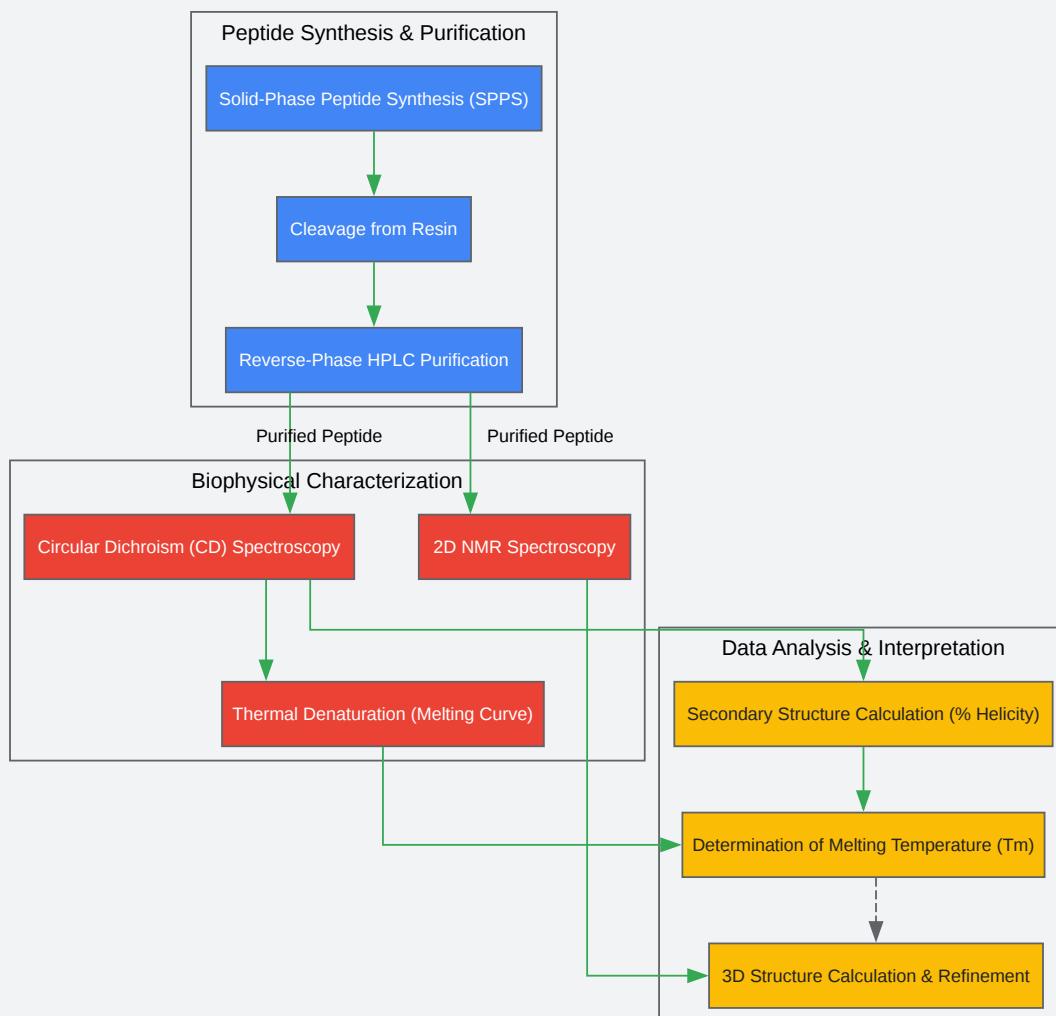
Peptide Sequence	Substituted Residue	Melting Temperature (Tm)
Ac-EAAAKEAAAKEAAAKA-NH2	Phenylalanine (Phe)	58°C
Ac-EAAAKEAAAKEAAAKA-NH2	4-Methylphenylalanine (MePhe)	65°C
Ac-EAAAKEAAAKEAAAKA-NH2	Leucine (Leu)	68°C

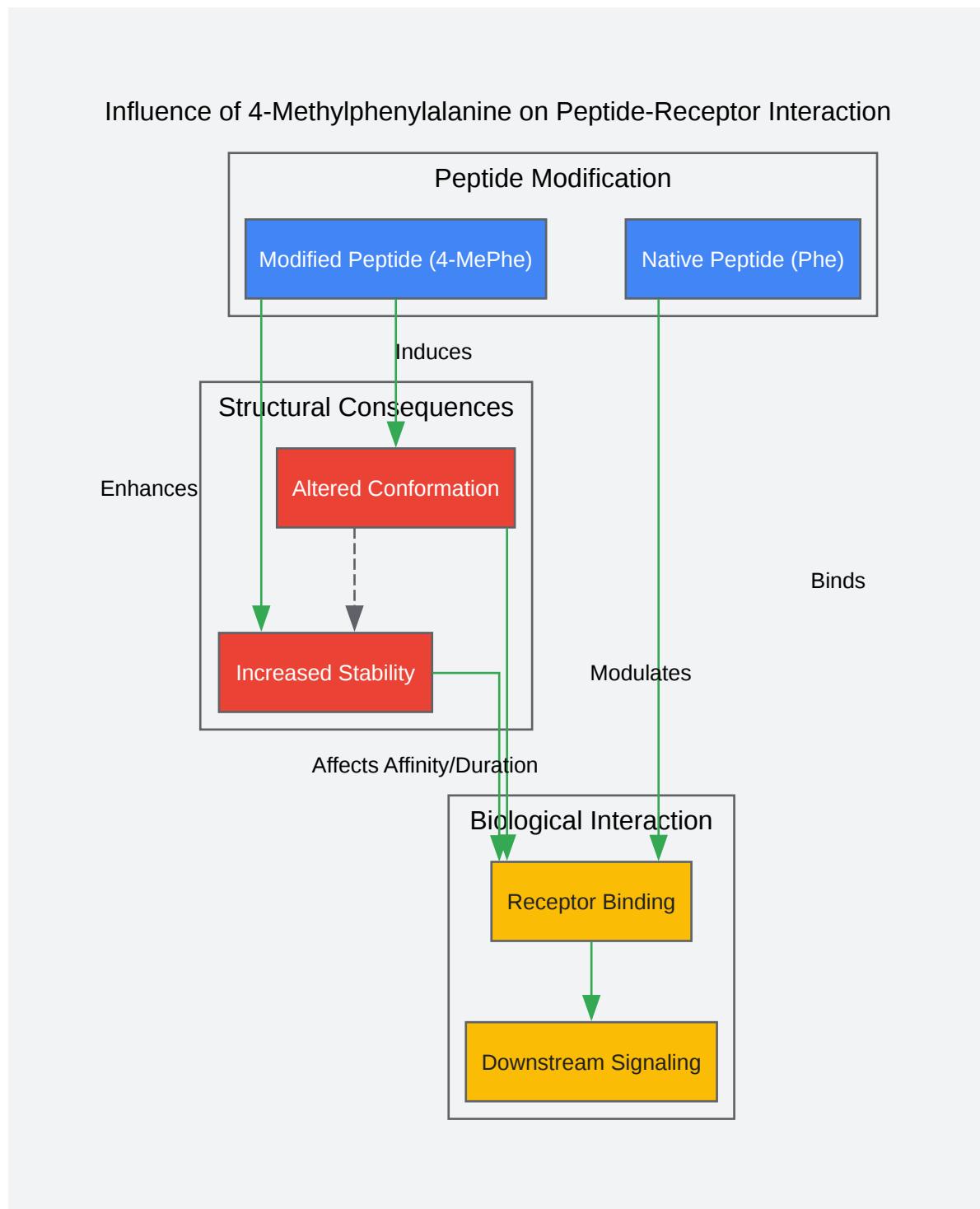
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Experimental Workflow and Methodologies

The characterization of peptides containing 4-methylphenylalanine involves a systematic workflow from synthesis to detailed structural analysis.

Workflow for Analyzing 4-Methylphenylalanine Effects on Peptide Structure





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